

Navigating the Physicochemical Landscape of Diamthazole: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: *Diamthazole*

Cat. No.: *B15558750*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility and stability of **Diamthazole** (Dimazole), an antifungal agent. While specific experimental data for **Diamthazole** is limited in publicly available literature, this document consolidates the known information and outlines standardized experimental protocols for its thorough characterization. This guide is intended to be a valuable resource for researchers and formulation scientists engaged in the development of drug products containing **Diamthazole**.

Introduction

Diamthazole, also known as Dimazole, is a benzothiazole derivative with established antifungal properties. A thorough understanding of its solubility and stability in various solvents and under different environmental conditions is paramount for the development of safe, effective, and stable pharmaceutical formulations. This guide details the available solubility data for **Diamthazole** hydrochloride and provides robust, generalized experimental protocols for determining its solubility profile and assessing its stability in accordance with regulatory expectations.

Solubility of Diamthazole

The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its bioavailability and is a key consideration in formulation development.

Reported Solubility Data

Quantitative solubility data for **Diamthazole** is sparse in peer-reviewed literature. However, information from commercial suppliers provides some insight into its solubility in common formulation vehicles. The hydrochloride salt of **Diamthazole** is often used to enhance aqueous solubility.

Table 1: Reported Solubility of **Diamthazole** Hydrochloride

Solvent System	Composition	Reported Solubility (mg/mL)
DMSO / PEG300 / Tween-80 / Saline	10% / 40% / 5% / 45% (v/v)	2.5
DMSO / SBE- β -CD / Saline	10% / 90% (with 20% SBE- β -CD in Saline)	2.5
DMSO / Corn Oil	10% / 90% (v/v)	2.5

Data sourced from commercial suppliers. Independent verification is recommended.

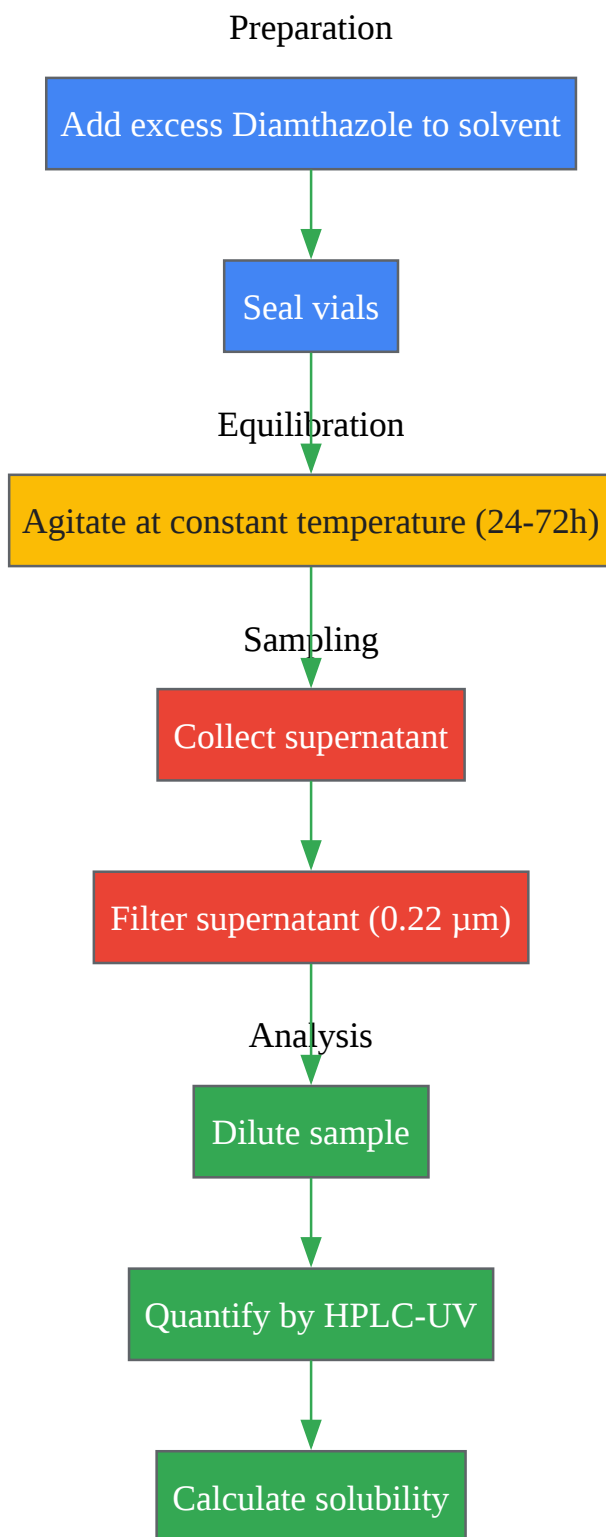
Experimental Protocol for Solubility Determination

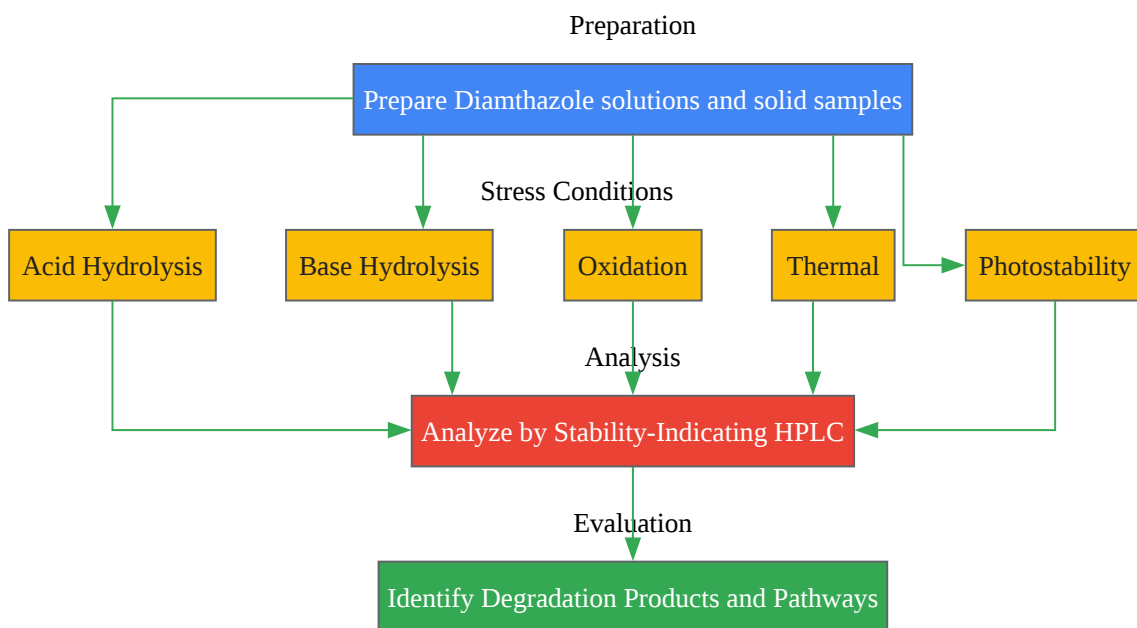
A robust and reproducible method for determining the equilibrium solubility of **Diamthazole** is essential. The shake-flask method is the gold standard for this purpose.

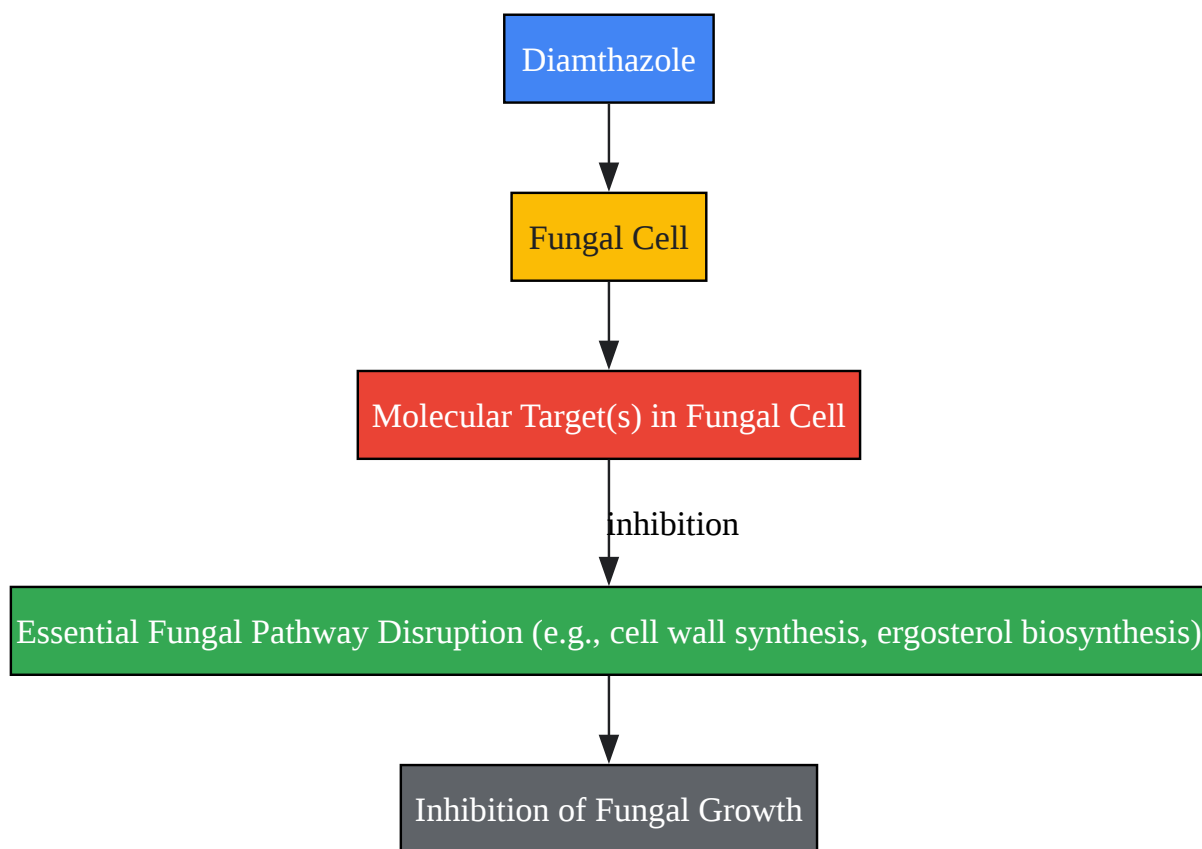
Protocol 1: Equilibrium Solubility Determination by Shake-Flask Method

- Preparation of Saturated Solutions:
 - Add an excess amount of **Diamthazole** to a series of vials, each containing a different solvent of interest (e.g., water, ethanol, propylene glycol, polyethylene glycol 400, various buffers of physiological pH).
 - Ensure a solid excess of the compound is visible in each vial.

- Equilibration:
 - Seal the vials to prevent solvent evaporation.
 - Agitate the vials at a constant, controlled temperature (e.g., 25 °C and 37 °C) for a predetermined period (typically 24 to 72 hours) to ensure equilibrium is reached. A shaking water bath or a constant temperature orbital shaker is recommended.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed to permit the sedimentation of the excess solid.
 - Carefully withdraw an aliquot of the supernatant from each vial using a syringe.
 - Immediately filter the collected supernatant through a suitable, pre-validated, non-adsorptive filter (e.g., a 0.22 µm PTFE or PVDF syringe filter) to remove any undissolved particles.
- Quantification:
 - Dilute the filtered supernatant with a suitable solvent to a concentration within the calibrated range of the analytical method.
 - Quantify the concentration of **Diamthazole** in the diluted samples using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Data Analysis:
 - Calculate the solubility of Diamthazo in each solvent, typically expressed in mg/mL or mol/L.
 - Perform the experiment in triplicate for each solvent and report the mean solubility with the standard deviation.







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